

# BMS-665053 solubility and preparation for experiments

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: BMS-665053  
CAS No.: 1173435-64-7  
Cat. No.: B606241

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## Application Notes and Protocols for BMS-665053

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**BMS-665053** is a potent and selective non-peptidic antagonist of the corticotropin-releasing factor receptor 1 (CRF1).<sup>[1][2]</sup> The CRF1 receptor is a key component of the hypothalamic-pituitary-adrenal (HPA) axis and plays a crucial role in mediating the body's response to stress. Dysregulation of the CRF system has been implicated in a variety of stress-related disorders, including anxiety and depression. By blocking the action of corticotropin-releasing factor at the CRF1 receptor, **BMS-665053** inhibits the downstream signaling cascade, including the production of cyclic adenosine monophosphate (cAMP), making it a valuable tool for investigating the role of the CRF system in health and disease.<sup>[1][2]</sup>

These application notes provide detailed information on the solubility of **BMS-665053** and protocols for its preparation for both in vitro and in vivo experiments.

## Data Presentation

### Physicochemical and Potency Data

| Parameter                                                                       | Value                       | Reference           |
|---------------------------------------------------------------------------------|-----------------------------|---------------------|
| Molecular Weight                                                                | 424.66 g/mol                | <a href="#">[2]</a> |
| Appearance                                                                      | White to light brown powder | <a href="#">[2]</a> |
| Purity                                                                          | ≥98% (HPLC)                 | <a href="#">[2]</a> |
| CRF1 Receptor Binding IC50                                                      | 1.0 nM                      | <a href="#">[1]</a> |
| CRF-stimulated cAMP<br>Production IC50 (in human Y-<br>79 retinoblastoma cells) | 4.9 nM                      | <a href="#">[1]</a> |

### Solubility Data

| Solvent                   | Solubility                           | Comments                                                                                                                                                                       | Reference |
|---------------------------|--------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Dimethyl Sulfoxide (DMSO) | 20 mg/mL                             | Clear solution.                                                                                                                                                                | [2]       |
| Ethanol                   | Soluble                              | A specific quantitative value is not readily available. As a general practice for similar compounds, dissolving in ethanol at concentrations up to 30 mg/mL may be achievable. |           |
| Water                     | Sparingly soluble in aqueous buffers | For aqueous solutions, it is recommended to first dissolve the compound in an organic solvent like DMSO or ethanol and then dilute with the aqueous buffer.                    |           |

## Pharmacokinetic Profile in Rats

While a detailed pharmacokinetic profile for **BMS-665053** is not publicly available, the following data has been reported:

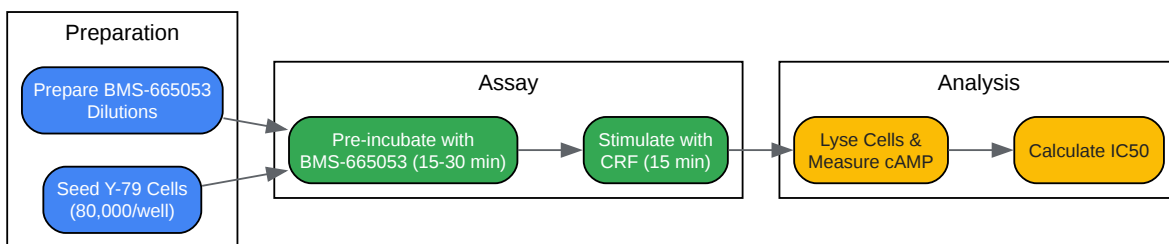
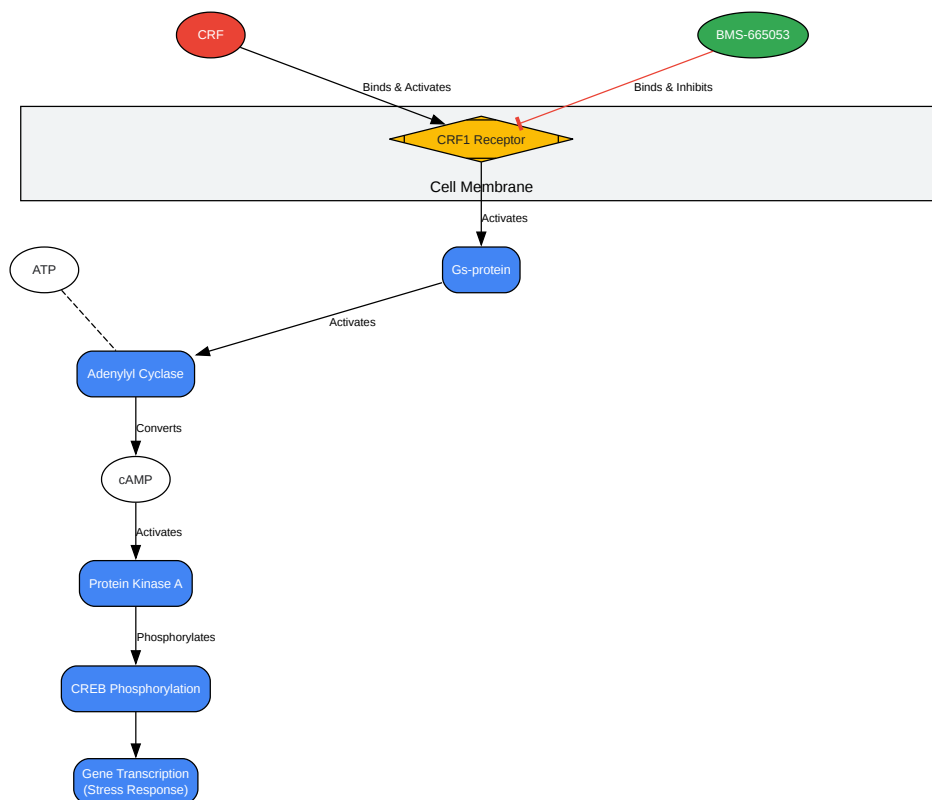
| Parameter                | Value | Species | Reference |
|--------------------------|-------|---------|-----------|
| Oral Bioavailability (F) | 52%   | Rat     | [2]       |

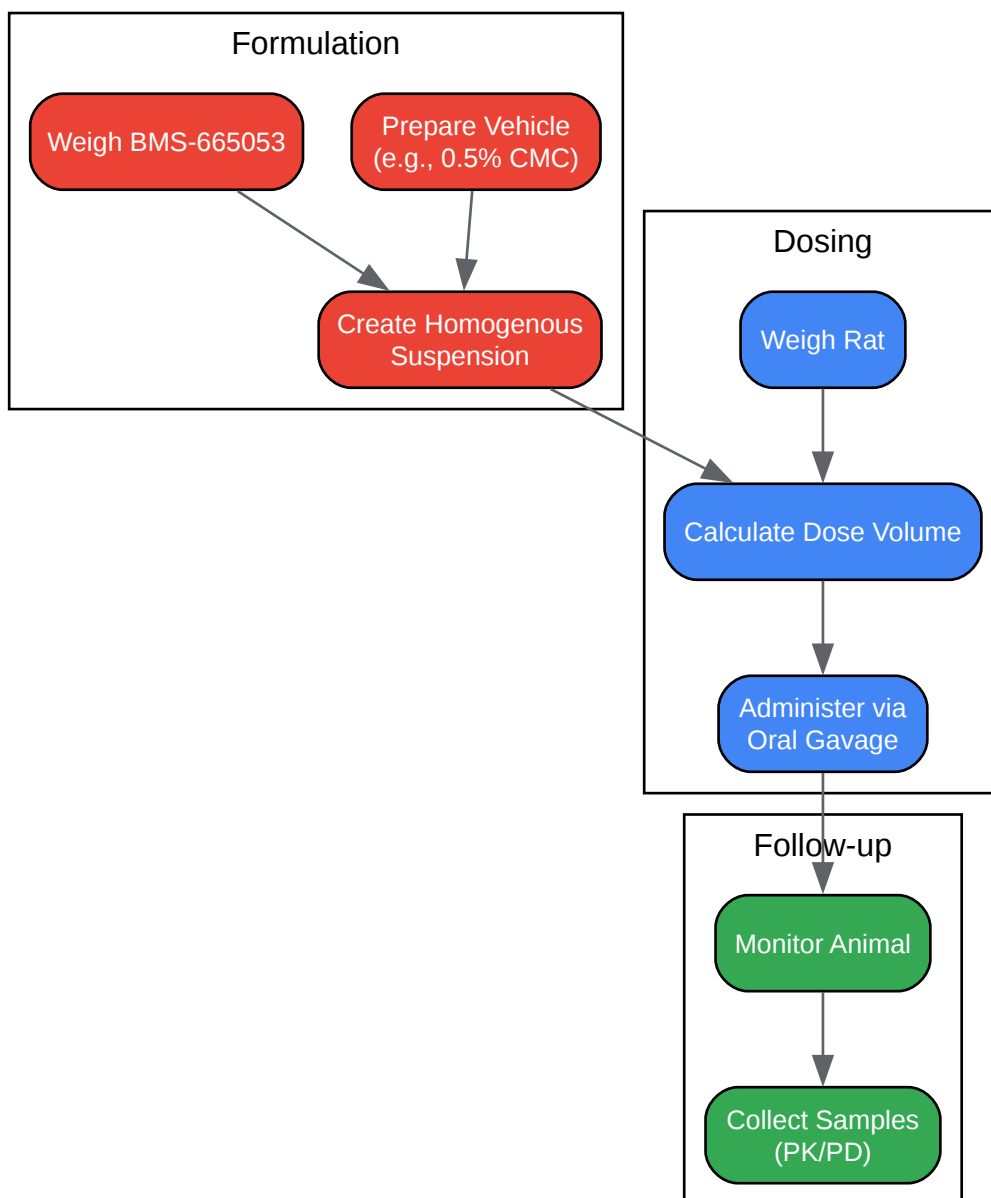
For reference, a similar BMS compound, BMS-204352, exhibited the following pharmacokinetic parameters in rats after a single intra-arterial administration. These parameters can be expected to be characterized in similar preclinical studies with **BMS-665053**.

| Parameter                    | Value Range (dose-dependent) | Species | Reference |
|------------------------------|------------------------------|---------|-----------|
| Elimination Half-life (T1/2) | 2.08 - 4.70 h                | Rat     | [3]       |
| Volume of Distribution (VSS) | 3621 - 8933 ml/kg            | Rat     | [3]       |
| Total Body Clearance (CLT)   | 879 - 3242 ml/h/kg           | Rat     | [3]       |

## Signaling Pathway

**BMS-665053** acts as an antagonist at the CRF1 receptor, a G-protein coupled receptor (GPCR). The primary signaling pathway initiated by CRF binding to the CRF1 receptor involves the activation of a stimulatory G-protein (Gs), which in turn activates adenylyl cyclase. Adenylyl cyclase then catalyzes the conversion of ATP to cyclic AMP (cAMP). As an antagonist, **BMS-665053** blocks this cascade, leading to a reduction in intracellular cAMP levels. Alternative signaling pathways for the CRF1 receptor, including coupling to Gq to activate the phospholipase C (PLC) pathway and involvement of the MAPK/ERK and Akt pathways, have also been described.





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## References

- [1. BMS-665053 = 98 HPLC 1173435-64-7 \[sigmaaldrich.com\]](#)
- [2. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [3. Pharmacokinetics and dose proportionality of BMS-204352 after intraarterial administration to rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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